

Avotaciclib hydrochloride degradation pathways and storage conditions

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Compound of Interest

Compound Name: Avotaciclib hydrochloride

Cat. No.: B12387360

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Avotaciclib Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **Avotaciclib hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **Avotaciclib hydrochloride**?

A1: For long-term stability, solid **Avotaciclib hydrochloride** powder should be stored at -20°C in a tightly sealed container, protected from light and moisture.^{[1][2]} Under these conditions, the compound is expected to be stable for up to three years.^{[1][2]}

Q2: How should I store **Avotaciclib hydrochloride** once it is dissolved in a solvent?

A2: Stock solutions of **Avotaciclib hydrochloride** should be aliquoted into single-use vials to minimize freeze-thaw cycles.^{[1][3]} For long-term storage (up to 1 year), these aliquots should be kept at -80°C.^{[1][2][3]} For short-term storage (up to 1 month), -20°C is acceptable.^{[1][4][5]} It is critical to protect all solutions from light.^[1]

Q3: Which solvent is recommended for preparing **Avotaciclib hydrochloride** stock solutions?

A3: Dimethyl sulfoxide (DMSO) is a commonly used solvent for creating stock solutions of **Avotaciclib hydrochloride**.^{[1][5]} It is important to use anhydrous DMSO, as the presence of moisture can reduce the solubility of the compound.^{[2][5]}

Q4: Can I store **Avotaciclib hydrochloride** solutions at 4°C?

A4: Storing **Avotaciclib hydrochloride** solutions at 4°C is not recommended for any significant length of time. For short-term experimental needs, it is best to prepare fresh dilutions from a frozen stock. If temporary storage at 4°C is unavoidable, it should be for the shortest duration possible, and the solution must be protected from light.

Q5: My shipment of solid **Avotaciclib hydrochloride** arrived at room temperature. Is the compound still viable?

A5: Yes, in general, small molecule inhibitors like **Avotaciclib hydrochloride** are stable for the duration of shipping at ambient temperatures.^[1] Upon receipt, you should immediately transfer the compound to the recommended long-term storage temperature of -20°C for the solid form.^[1]

Q6: What are the known degradation pathways for **Avotaciclib hydrochloride**?

A6: Specific degradation pathways for **Avotaciclib hydrochloride** have not been extensively published in publicly available literature. However, forced degradation studies are utilized to determine stability and identify potential degradation products.^[1] General principles of chemical degradation suggest that likely pathways could include hydrolysis and oxidation, particularly under stress conditions such as acidic or basic pH, high temperature, and exposure to light.^[6]

Troubleshooting Guide

| Issue | Possible Cause(s) | Recommended Action(s) |
|--|---|---|
| Reduced Potency or Inconsistent Experimental Results | 1. Improper long-term storage of solid or solution. 2. Repeated freeze-thaw cycles of stock solutions. 3. Degradation due to exposure to light or moisture. 4. Use of old or expired stock solutions. | 1. Verify that solid Avotaciclib hydrochloride is stored at -20°C and stock solutions are at -80°C.[1][2][4] 2. Ensure stock solutions are aliquoted into single-use volumes to avoid repeated freezing and thawing.[1][3] 3. Store all forms of the compound in tightly sealed containers and protected from light.[1][5] 4. Prepare fresh stock solutions from the solid powder. If issues persist, consider using a new batch of the compound. |
| Precipitation Observed in Stock Solution | 1. The solubility limit has been exceeded. 2. The stock solution was not fully dissolved initially. 3. The solution was frozen and thawed multiple times. 4. Use of non-anhydrous DMSO. | 1. Ensure the concentration does not exceed the known solubility limits in the chosen solvent. 2. Gently warm the solution to 37°C and vortex or sonicate to aid dissolution.[1] 3. Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[3] 4. Use fresh, anhydrous DMSO for preparing solutions.[2][5] |

| | | |
|---|---|---|
| Unexpected Peaks in Analytical Chromatography (e.g., HPLC, LC-MS) | 1. Presence of degradation products. 2. Contamination of the sample or solvent. | 1. Review storage and handling procedures to minimize degradation. Consider performing a forced degradation study to identify potential degradants. 2. Use high-purity solvents and ensure clean handling techniques. |
|---|---|---|

Data Presentation

Table 1: Recommended Storage Conditions for **Avotaciclib Hydrochloride**

| Form | Storage Temperature | Duration | Key Considerations |
|------------------|---------------------|------------------------|--|
| Solid (Powder) | -20°C | Up to 3 years[1][2] | Keep tightly sealed; protect from light and moisture.[1] |
| Solution in DMSO | -80°C | Up to 1 year[1][2] | Aliquot to avoid freeze-thaw cycles; protect from light.[1][3] |
| Solution in DMSO | -20°C | Up to 1 month[1][4][5] | For short-term use; aliquot and protect from light.[1][3][4] |

Experimental Protocols

Protocol for Preparing Avotaciclib Hydrochloride Stock Solution

- **Equilibration:** Allow the vial of solid **Avotaciclib hydrochloride** to equilibrate to room temperature for at least 30-60 minutes before opening. This prevents condensation from forming inside the vial.

- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolution:** To facilitate dissolution, gently vortex the solution. If necessary, sonicate the vial or warm it to 37°C.^[1]
- **Aliquoting:** Once the solid is fully dissolved, dispense the stock solution into smaller, single-use aliquots in tightly sealed, light-protecting vials.
- **Storage:** Store the aliquots at -80°C for long-term storage or at -20°C for short-term storage.^{[1][2][4]}

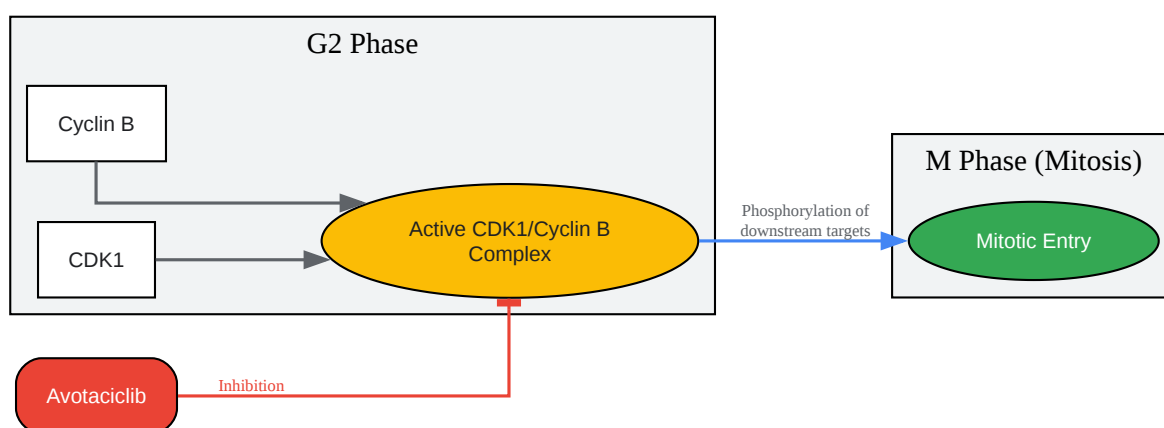
Protocol for Forced Degradation Study to Assess Stability

Forced degradation studies are essential for identifying potential degradation products and establishing stability-indicating analytical methods.^[1] These studies involve exposing the drug substance to stress conditions that are more severe than accelerated stability testing.

- **Sample Preparation:** Prepare several solutions of **Avotaciclib hydrochloride** in a suitable solvent (e.g., a mixture of acetonitrile and water).
- **Stress Conditions:** Expose the solutions to various stress conditions as outlined by ICH guidelines:
 - **Acid Hydrolysis:** Add 0.1 M HCl and incubate at room temperature or an elevated temperature (e.g., 60°C) for a defined period.
 - **Base Hydrolysis:** Add 0.1 M NaOH and incubate under similar conditions as acid hydrolysis.
 - **Oxidative Degradation:** Add a solution of hydrogen peroxide (e.g., 3%) and incubate at room temperature.
 - **Thermal Degradation:** Expose both the solid compound and a solution to elevated temperatures (e.g., 60°C, 80°C).^[1]

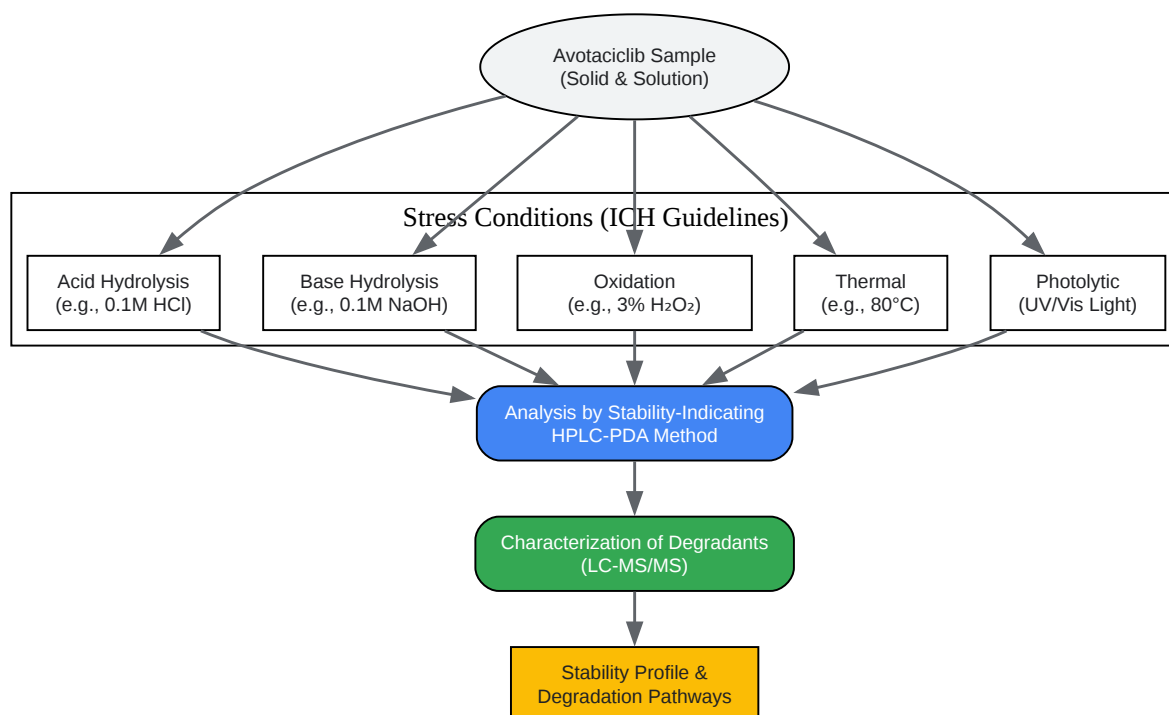
- Photolytic Degradation: Expose the solid compound and a solution to UV and visible light.
- Neutralization: After the specified incubation period, neutralize the acidic and basic solutions.
- Analysis: Analyze all stressed samples, along with a control sample, using a stability-indicating HPLC method with a photodiode array (PDA) detector. This will separate the parent compound from any degradation products.
- Characterization: Use a technique like LC-MS/MS to identify and characterize the structure of any significant degradation products that are formed.

Visualizations



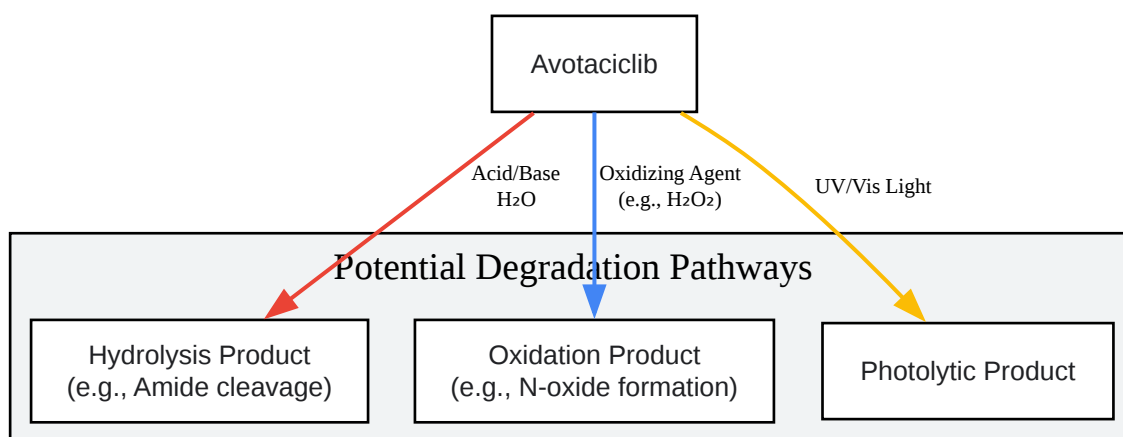
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Caption: Avotaciclib inhibits the CDK1/Cyclin B complex, preventing mitotic entry.



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Caption: Workflow for assessing Avotaciclub stability under various stress conditions.



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Caption: Hypothetical degradation pathways for **Avotaciclib hydrochloride**.

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